

AdipoRon's Activation of PPAR α in Liver Cells: A Technical Guide

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Compound of Interest

Compound Name: AdipoRon

Cat. No.: B1665536

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Executive Summary

AdipoRon, a synthetic, orally active agonist of the adiponectin receptors (AdipoR1 and AdipoR2), has emerged as a significant modulator of hepatic metabolism. This technical guide provides a comprehensive overview of the molecular mechanisms underlying **AdipoRon**'s effects on peroxisome proliferator-activated receptor-alpha (PPAR α) activation in liver cells. Through the activation of AdipoR-mediated signaling cascades, **AdipoRon** enhances PPAR α activity, a key regulator of fatty acid oxidation. This guide details the signaling pathways, presents quantitative data from in vitro and in vivo studies, and provides established experimental protocols to facilitate further research in this area. The information herein is intended to support the development of novel therapeutics for metabolic diseases centered on the **AdipoRon**-PPAR α axis.

Introduction

Adiponectin, an adipokine, plays a crucial role in regulating glucose and lipid metabolism. Its therapeutic potential is limited by its complex structure and short half-life. **AdipoRon**, a small-molecule mimetic, overcomes these limitations and has been shown to activate downstream pathways similar to adiponectin, including the AMP-activated protein kinase (AMPK) and PPAR α pathways. In the liver, the activation of PPAR α is critical for the catabolism of fatty acids, and its dysregulation is associated with non-alcoholic fatty liver disease (NAFLD). This

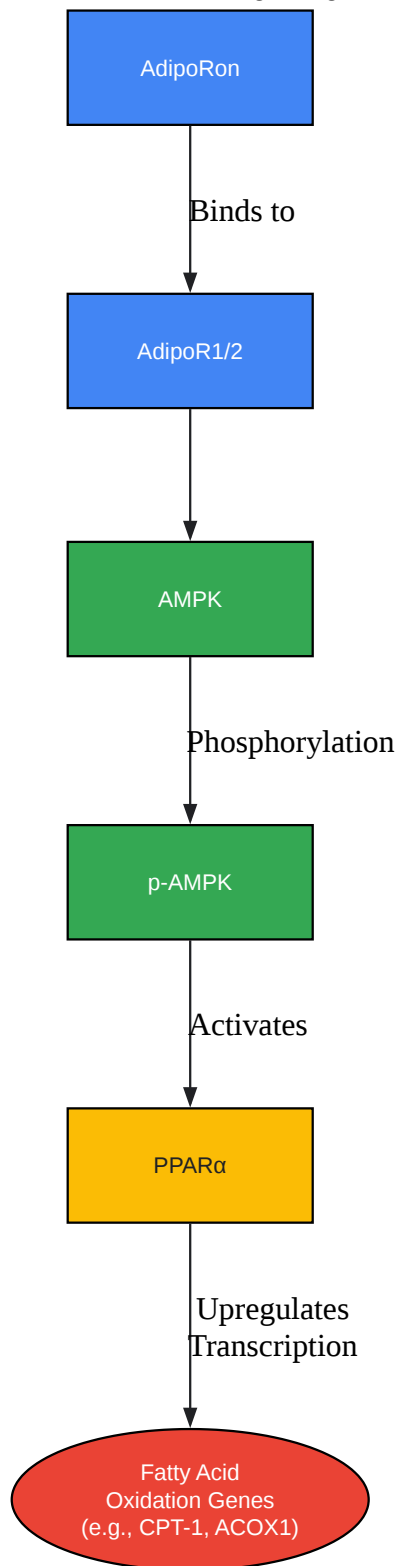
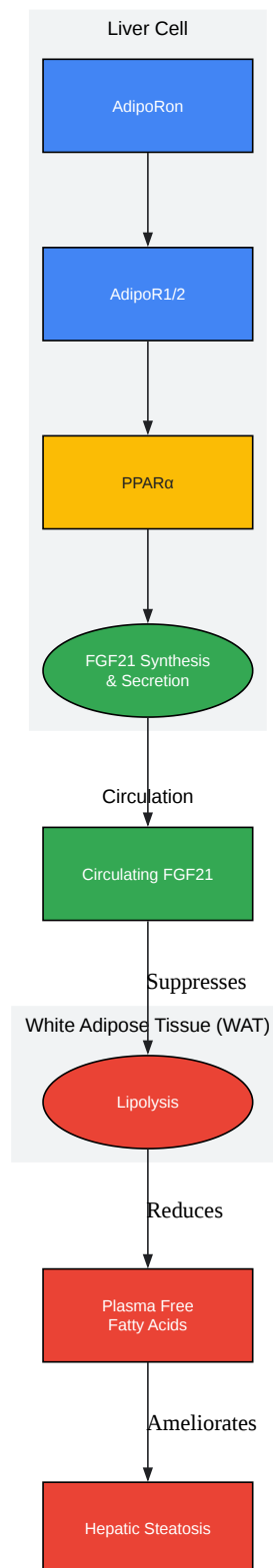
document elucidates the direct and indirect mechanisms by which **AdipoRon** stimulates PPAR α in hepatocytes.

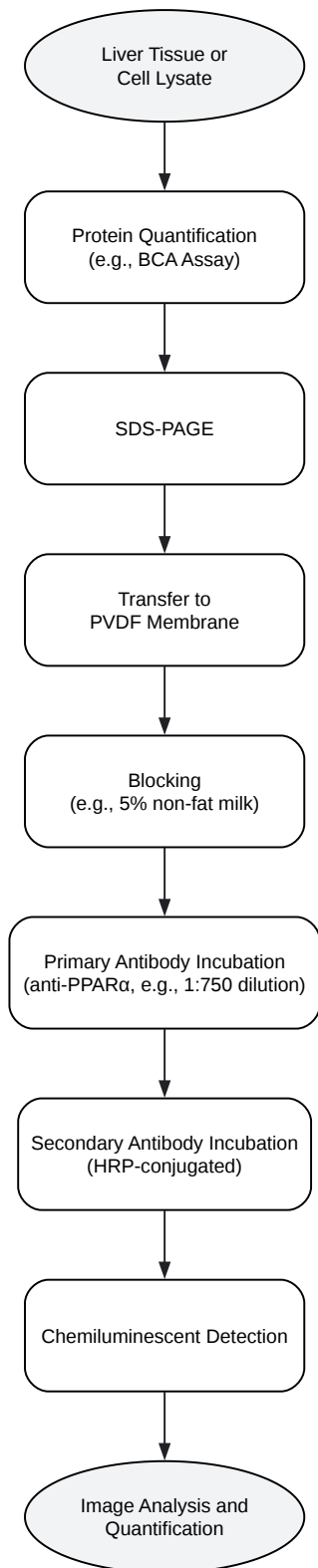
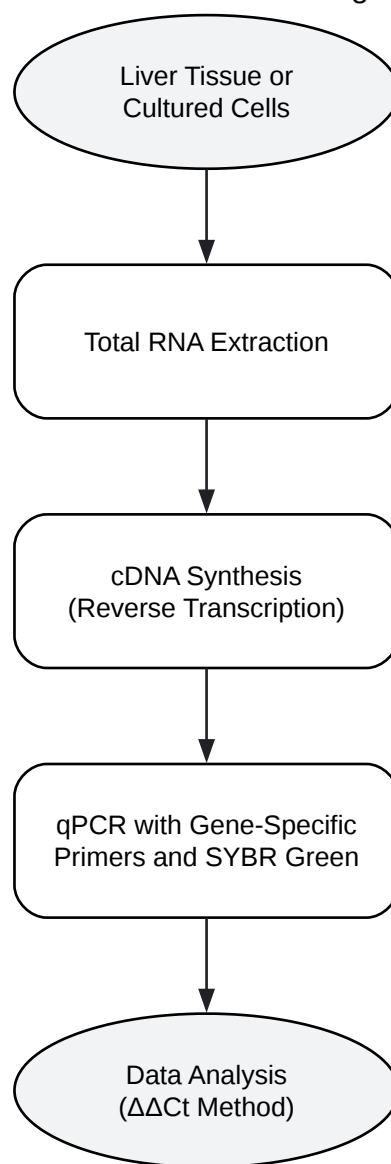
Signaling Pathways of AdipoRon-Mediated PPAR α Activation

AdipoRon activates PPAR α in liver cells through at least two interconnected signaling pathways.

2.1. AdipoR/AMPK/PPAR α Signaling Pathway

AdipoRon binds to adiponectin receptors 1 and 2 (AdipoR1 and AdipoR2) on the surface of hepatocytes. This binding event triggers the phosphorylation and activation of AMP-activated protein kinase (AMPK). Activated AMPK, in turn, can lead to the activation of PPAR α , subsequently promoting the transcription of genes involved in fatty acid oxidation.

AdipoR/AMPK/PPAR α Signaling PathwayHepatic AdipoR/PPAR α /FGF21 Axis

Western Blot Workflow for PPAR α qPCR Workflow for PPAR α Target Genes[Click to download full resolution via product page](#)

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